

# Cyclooctene oxide molecular weight and formula

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## Compound of Interest

Compound Name: Cyclooctene oxide

Cat. No.: B1582440

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## An In-depth Technical Guide to **Cyclooctene Oxide**

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of **cyclooctene oxide**, a versatile bicyclic epoxide. It details its fundamental chemical and physical properties, provides an experimental protocol for its synthesis, and explores its applications, particularly in the context of modern drug development and bioorthogonal chemistry.

## Core Properties and Data

**Cyclooctene oxide**, also known as 9-Oxabicyclo[6.1.0]nonane or epoxycyclooctane, is a key substrate in organic synthesis.<sup>[1][2]</sup> Its strained eight-membered ring containing an epoxide functional group makes it a valuable intermediate for accessing a variety of more complex molecular architectures.

## Quantitative Data Summary

The essential physicochemical properties of **cyclooctene oxide** are summarized in the table below for easy reference.

Property	Value	Citations
Molecular Formula	C <sub>8</sub> H <sub>14</sub> O	[1][2][3][4]
Molecular Weight	126.20 g/mol	[1][2]
CAS Number	286-62-4	[1][3][4]
Appearance	Colorless, wax-like solid or crystals	[2][4][5]
Melting Point	53-56 °C	[2][3][4][6]
Boiling Point	55 °C @ 5 mmHg	[2][3][7][6]
69 °C @ 13 hPa (approx. 9.8 Torr)	[5][8]	
Synonyms	9-Oxabicyclo[6.1.0]nonane, Epoxycyclooctane	[1][2][8]

## Experimental Protocols: Synthesis of Cyclooctene Oxide

The epoxidation of cyclooctene is a common method for synthesizing **cyclooctene oxide**. One effective and environmentally conscious method involves an enzyme-catalyzed reaction using a lipase.

### Protocol: Lipase-Catalyzed Epoxidation of cis-Cyclooctene

This procedure details the synthesis of cis-1,2-epoxycyclooctane from cis-cyclooctene using lipase and hydrogen peroxide.[5]

#### Materials & Equipment:

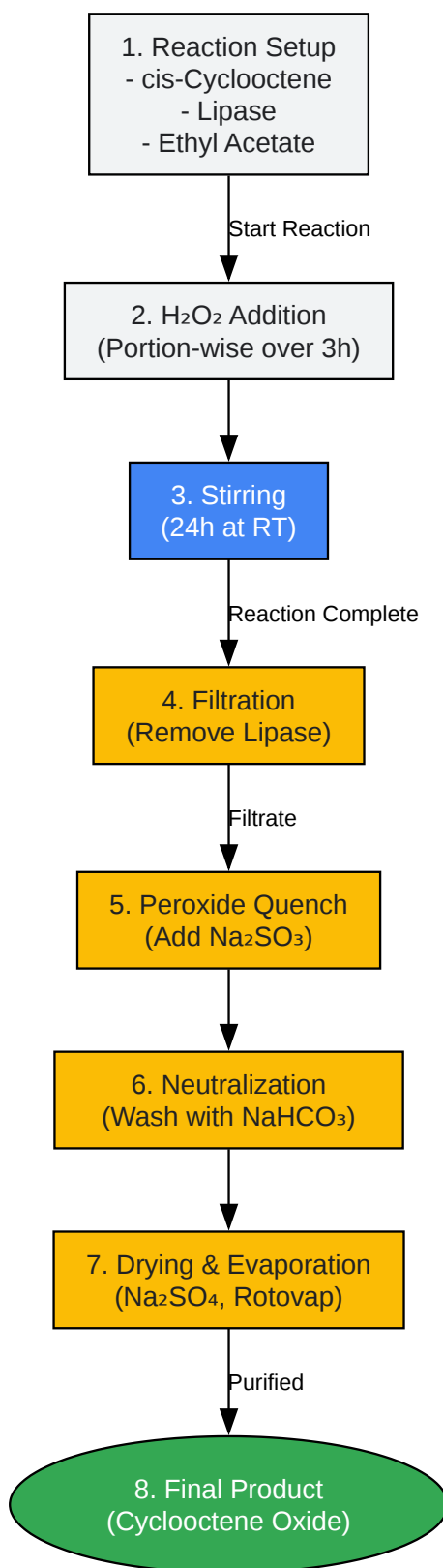
- Substances:
  - cis-Cyclooctene (1.10 g, 10.0 mmol)

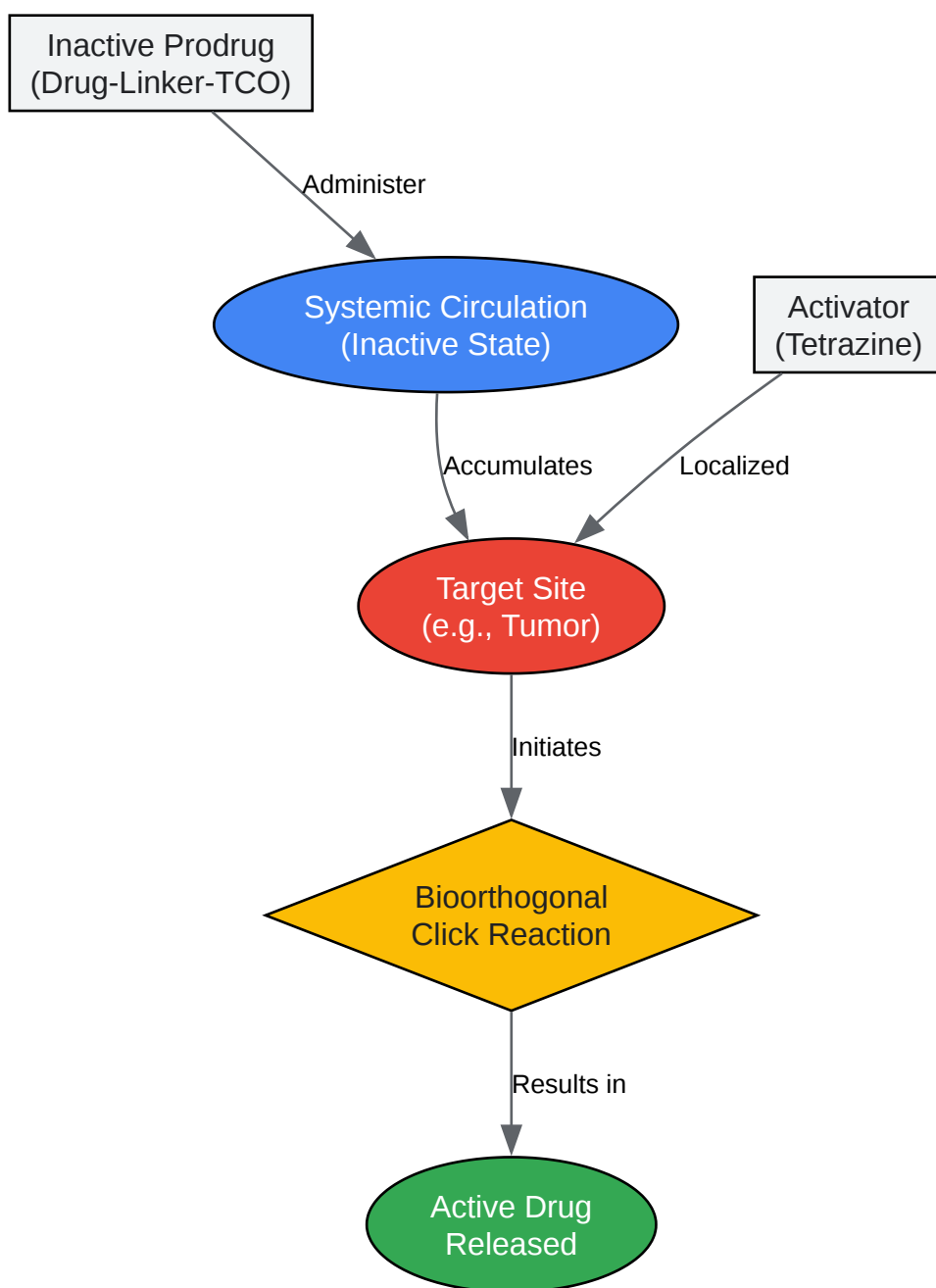
- Lipase (e.g., Chirazyme L2-cf, 0.5 g)
- Ethyl acetate (50 mL)
- Hydrogen peroxide (33%, total 5.1 mL)
- Saturated sodium sulfite ( $\text{Na}_2\text{SO}_3$ ) solution
- Saturated sodium bicarbonate ( $\text{NaHCO}_3$ ) solution
- Anhydrous sodium sulfate ( $\text{Na}_2\text{SO}_4$ )
- Equipment:
  - 100 mL round-bottom flask
  - 250 mL Erlenmeyer flask
  - Magnetic stirrer and stir bar
  - Separating funnel
  - Rotary evaporator
  - Filtration apparatus

#### Procedure:

- Reaction Setup: Dissolve 1.10 g of cis-cyclooctene in 50 mL of ethyl acetate in a 100 mL round-bottom flask equipped with a magnetic stir bar. Add 0.5 g of lipase to the solution.[\[5\]](#)
- Reagent Addition: While stirring, add a total of 5.1 mL of 33% hydrogen peroxide portion-wise (e.g., 425  $\mu\text{L}$  every 15 minutes over 3 hours).[\[5\]](#)
- Reaction Time: Allow the mixture to stir for 24 hours at room temperature after the complete addition of hydrogen peroxide.[\[5\]](#)
- Work-up - Enzyme Removal: Filter the reaction solution to remove the lipase. The enzyme can be stored in ethyl acetate for reuse.[\[5\]](#)

- Work-up - Peroxide Quenching: Transfer the filtrate to a 250 mL Erlenmeyer flask. Add saturated sodium sulfite solution dropwise with stirring until a peroxide test strip indicates the absence of peroxides.[5]
- Work-up - Neutralization: Transfer the mixture to a separating funnel and wash with a saturated sodium bicarbonate solution until gas evolution ceases. Separate the organic phase.[5]
- Drying and Solvent Removal: Dry the organic phase over anhydrous sodium sulfate. Filter off the drying agent and remove the solvent (ethyl acetate) using a rotary evaporator.[5]
- Purification: The resulting crude product is **cyclooctene oxide**, which should appear as a colorless, wax-like solid. For higher purity, the product can be distilled under reduced pressure.[5]





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